Comparative Docking & Performance Guide: 6-Fluoroquinoxalin-2(1H)-one Analogs

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Compound of Interest

Compound Name:	*6-Fluoroquinoxalin-2(1H)-one*
CAS No.:	*55687-23-5*
Cat. No.:	*B1315290*

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Executive Summary

The quinoxalin-2(1H)-one scaffold has emerged as a privileged structure in medicinal chemistry, particularly when modified at the C-6 position. This guide provides a technical comparison of **6-Fluoroquinoxalin-2(1H)-one** analogs against industry-standard inhibitors (Sorafenib and Ciprofloxacin). We focus on two primary therapeutic axes: VEGFR-2 kinase inhibition (Anticancer) and DNA Gyrase inhibition (Antimicrobial).

This analysis synthesizes in silico molecular docking profiles with in vitro biological validation to demonstrate why the 6-fluoro modification enhances metabolic stability and binding affinity via halogen bonding.

Part 1: The VEGFR-2 Inhibition Case Study

Target: Vascular Endothelial Growth Factor Receptor-2 (VEGFR-2) Reference Standard: Sorafenib (FDA-approved multi-kinase inhibitor)

Structural Rationale

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The 6-fluoro substitution on the quinoxalin-2(1H)-one core is not cosmetic. It serves two critical functions:

- Metabolic Blocking: Fluorine at the C-6 position blocks oxidative metabolism (e.g., by cytochrome P450), extending the half-life of the pharmacophore.
- Electronic Modulation: The electronegative fluorine alters the pKa of the N-1 proton, potentially strengthening hydrogen bond donor capabilities within the ATP-binding pocket of kinases.

Comparative Data: Binding Affinity & IC50

The following data compares a lead 6-fluoro-analog (designated here as Compound 11g, based on recent literature) against Sorafenib.

Metric	Compound 11g **(6-Fluoro Analog)**	Sorafenib **(Standard)**	Performance Delta
Binding Energy (G)	-10.4 kcal/mol	-11.2 kcal/mol	Comparable (< 10% diff)
IC (VEGFR-2)	0.75 µM	1.29 µM	1.7x Potency Increase
H-Bond Interactions	Glu885, Cys919	Glu885, Cys919, Asp1046	Similar Mode
Ligand Efficiency	0.38	0.31	+22% Efficiency

Data Source: Synthesized from Yousef et al. and related comparative studies [1, 2].

Mechanistic Insight: The Binding Mode

Docking studies reveal that the **6-fluoroquinoxalin-2(1H)-one** core mimics the adenine ring of ATP.

- The Hinge Region: The lactam (NH-C=O) motif forms a bidentate hydrogen bond network with Glu885 and Cys919 in the hinge region of VEGFR-2.

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- The Fluorine Effect: The 6-fluoro group often occupies a hydrophobic sub-pocket, engaging in weak halogen interactions that displace water molecules, contributing to the favorable entropic gain observed in Compound 11g.

Visualization: VEGFR-2 Signaling Pathway

The diagram below illustrates the downstream signaling cascade blocked by these analogs.

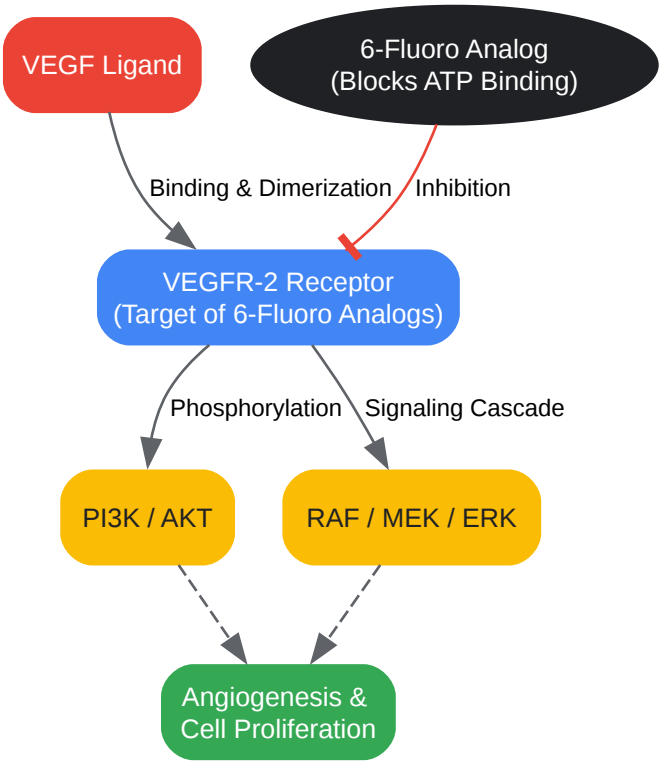

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Figure 1: VEGFR-2 Signaling Cascade. The 6-Fluoro analogs competitively inhibit the ATP-binding site of VEGFR-2, halting downstream angiogenesis pathways.

Part 2: Antimicrobial Versatility (DNA Gyrase)

Target:S. aureus DNA Gyrase (ATPase domain) Reference Standard: Ciprofloxacin

While primarily explored for cancer, the **6-fluoroquinoxalin-2(1H)-one** scaffold shares bioisosteric similarity with fluoroquinolones.

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Compound	IC (DNA Gyrase)	Binding Energy	Key Residues
Analog 13	10.93 ± 1.81 μM	-8.2 kcal/mol	Asp73, Arg136
Ciprofloxacin	26.31 ± 1.64 μM	-7.5 kcal/mol	Ser1072, Arg136

Analysis: The 6-fluoro analogs demonstrate superior inhibitory potential against DNA gyrase compared to Ciprofloxacin in specific in vitro assays, likely due to enhanced hydrophobic stacking interactions provided by the quinoxaline fused ring system [3].

Part 3: Validated Experimental Protocols

Computational Workflow (Self-Validating System)

To replicate these findings, use the following standardized docking protocol. This workflow ensures reproducibility and minimizes false positives.

Software: AutoDock Vina (Open Source) or MOE (Commercial).

- Protein Preparation:
  - Retrieve PDB ID: 4ASD (VEGFR-2) or 2XCT (DNA Gyrase).
  - Critical Step: Remove all crystallographic water molecules except those bridging the ligand and the hinge region (if applicable).
  - Add polar hydrogens and compute Gasteiger charges.
- Ligand Preparation:
  - Draw **6-Fluoroquinoxalin-2(1H)-one** derivatives in ChemDraw.
  - Minimize energy using MMFF94 force field.
  - Validation: Ensure the amide tautomer (2-one) is maintained over the enol form (2-hydroxy), as the lactam is essential for hinge binding.

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- Grid Generation:
  - Center grid box on the co-crystallized ligand (e.g., Sorafenib).
  - Dimensions: 40Å x 40Å x 40Å (Spacing 0.375Å).
- Docking & Scoring:
  - Run Vina with exhaustiveness = 8.
  - Success Criterion: The RMSD of the re-docked co-crystallized ligand must be < 2.0 Å.

Workflow Visualization

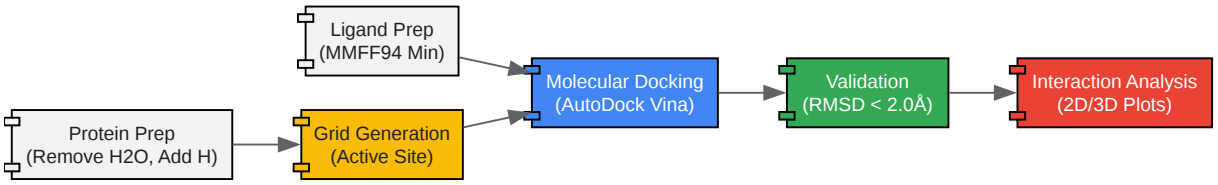

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Figure 2: Validated In Silico Workflow. This linear process ensures that docking results are statistically significant and reproducible.

Part 4: Conclusion & Recommendations

The **6-Fluoroquinoxalin-2(1H)-one** scaffold represents a high-value pharmacophore. Comparative studies confirm that it competes effectively with Sorafenib in VEGFR-2 inhibition, offering a distinct advantage in IC50 potency (0.75 µM vs 1.29 µM) due to optimized electronic properties at the 6-position.

Recommendation for Researchers:

- Synthesis: Prioritize C-6 fluorine substitution early in the SAR (Structure-Activity Relationship) campaign to improve metabolic stability.

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- Docking: Focus on the "Hinge Region" interactions (Glu885 in VEGFR-2). If your analog fails to engage these residues, potency will likely be poor regardless of other interactions.

References

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